

Essential Safety and Handling Precautions for Molsidomine

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Compound of Interest

Compound Name: Molsidomine

Cat. No.: B1677406

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Molsidomine, an orally active, long-acting vasodilator, requires careful handling to ensure the safety of laboratory personnel.[1][2] Adherence to proper personal protective equipment (PPE) protocols, operational guidelines, and disposal procedures is crucial to minimize exposure and mitigate risks.

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the first line of defense against potential exposure to **Molsidomine**. The following equipment is recommended:

- **Eye and Face Protection:** Tightly fitting safety goggles with side-shields, conforming to EN 166 (EU) or NIOSH (US) standards, are mandatory to protect against splashes and airborne particles.[3][4]
- **Hand Protection:** Chemical-impermeable gloves that satisfy EU Directive 89/686/EEC and the EN 374 standard should be worn.[4] Gloves must be inspected for integrity before each use, and hands should be washed and dried thoroughly after handling.[4]
- **Body Protection:** Fire- and flame-resistant, impervious clothing is necessary to prevent skin contact.[3][4]
- **Respiratory Protection:** In situations where exposure limits may be exceeded, or if irritation is experienced, a full-face respirator is required.[3][4]

Operational Handling and Storage

Proper handling and storage procedures are essential to maintain a safe laboratory environment:

- Ventilation: Always handle **Molsidomine** in a well-ventilated area, preferably within a laboratory fume hood or another suitable local exhaust system.^[5]
- Preventing Contamination: Avoid the formation of dust and aerosols.^[4] Do not eat, drink, or smoke in areas where **Molsidomine** is handled or stored.^[4]
- Storage: Store the compound in a tightly closed, suitable container in a dry, cool, and well-ventilated place.^[4] Keep it away from foodstuffs and incompatible materials such as strong oxidizing agents.^{[4][5]}

Physicochemical and Hazard Data

Below is a summary of key quantitative data for **Molsidomine**:

Property	Value
Molecular Formula	C9H14N4O4
Molecular Weight	242.2 g/mol
Melting Point	282°C (decomposes)
Boiling Point	112°C at 10 mmHg
Flash Point	217°C
Oral LD50 (Rat)	1,050 mg/kg

Source: ChemicalBook, Amazon S3^{[4][5][6]}

Spill and Emergency Procedures

In the event of a spill or exposure, immediate action is critical:

- Spill Containment: Evacuate unnecessary personnel and ensure adequate ventilation.[3][4] Remove all sources of ignition.[4] Collect the spilled material using spark-proof tools and explosion-proof equipment and place it in a suitable, closed container for disposal.[4]
- First Aid:
 - Ingestion: Rinse the mouth with water and seek immediate medical help.[3][4]
 - Skin Contact: Immediately remove contaminated clothing and wash the affected area with soap and plenty of water.[7]
 - Eye Contact: Rinse the eyes with pure water for at least 15 minutes.[3]
 - Inhalation: Move the individual to fresh air.[3]

Disposal Plan

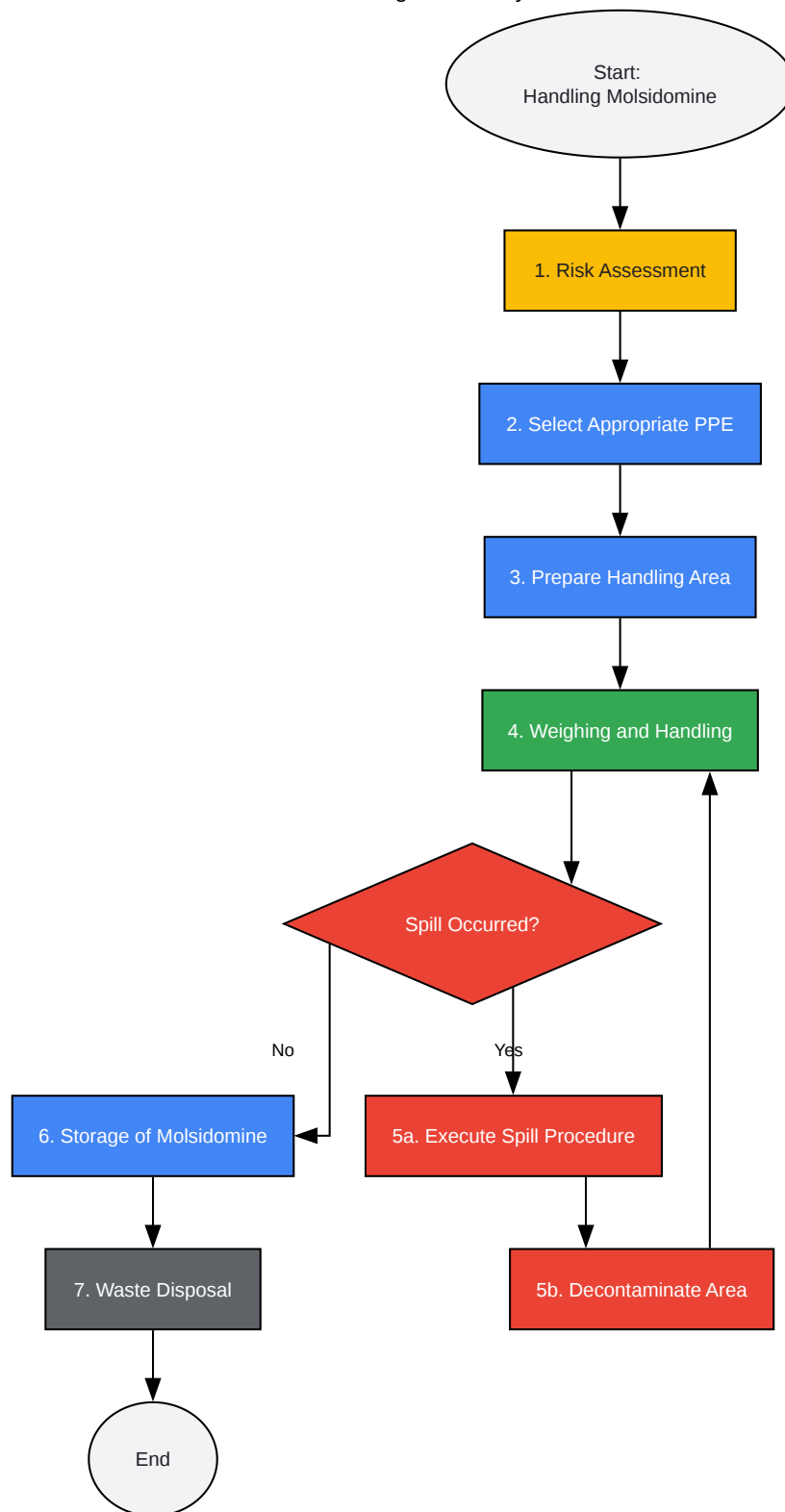
Proper disposal of **Molsidomine** and its containers is crucial to prevent environmental contamination:

- Waste Disposal: Dispose of contents and containers at an appropriate treatment and disposal facility in accordance with applicable laws and regulations.[3][4] The material can be sent to a licensed chemical destruction plant or disposed of by controlled incineration with flue gas scrubbing.[4]
- Container Disposal: Containers can be triple-rinsed and offered for recycling or reconditioning.[4] Alternatively, they can be punctured to render them unusable and then disposed of in a sanitary landfill.[4]

Procedural Workflow for Molsidomine Handling

The following diagram outlines the logical steps for safely handling **Molsidomine**, from initial preparation to final disposal.

Molsidomine Handling and Safety Workflow

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